

Unveiling the Chimeric Nature of Sniper(tacc3)-2: A Technical Guide

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Compound of Interest

Compound Name: *Sniper(tacc3)-2*

Cat. No.: *B1193520*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive understanding of the chimeric molecule **Sniper(tacc3)-2**, a novel targeted protein degrader. We will delve into its core composition, mechanism of action, and provide detailed experimental protocols and quantitative data to facilitate further research and development in the field of targeted protein degradation.

Introduction to Sniper(tacc3)-2: A Chimeric Approach to Protein Degradation

Sniper(tacc3)-2 is a "Specific and Non-genetic inhibitor of apoptosis protein [IAP]-dependent Protein Eraser" (SNIPER), a class of proteolysis-targeting chimeras (PROTACs). Its innovative chimeric design enables the specific degradation of the target protein, Transforming Acidic Coiled-Coil Containing Protein 3 (TACC3), which is implicated in various cancers.

The fundamental principle behind **Sniper(tacc3)-2** lies in its bifunctional nature. It acts as a molecular bridge, simultaneously binding to the target protein (TACC3) and an E3 ubiquitin ligase. This induced proximity facilitates the transfer of ubiquitin from the E3 ligase to TACC3, marking it for degradation by the cell's natural protein disposal machinery, the proteasome.

The Chimeric Architecture of Sniper(tacc3)-2

Sniper(tacc3)-2 is a heterobifunctional molecule with a molecular formula of $C_{43}H_{61}N_9O_7S$ [1]. Its structure is comprised of three key components:

- **TACC3 Ligand (KHS108):** This moiety is a derivative of the pyrimidine-thiazole scaffold compound KHS101 and is responsible for selectively binding to the TACC3 protein[2][3].
- **IAP Ligand (Methyl-Bestatin Derivative):** This component recruits an Inhibitor of Apoptosis Protein (IAP), a family of E3 ubiquitin ligases. Specifically, it is a derivative of bestatin, most likely methyl-bestatin (MeBS)[3][4].
- **Linker:** A flexible polyethylene glycol (PEG) linker connects the TACC3 ligand and the IAP ligand. The length of this linker is a critical parameter for optimal ternary complex formation and subsequent degradation efficiency. It has been noted that **Sniper(tacc3)-1** and **Sniper(tacc3)-2** differ in their PEG linker lengths but exhibit comparable efficacy in TACC3 degradation.

Mechanism of Action: A Dual-Pronged Attack on Cancer Cells

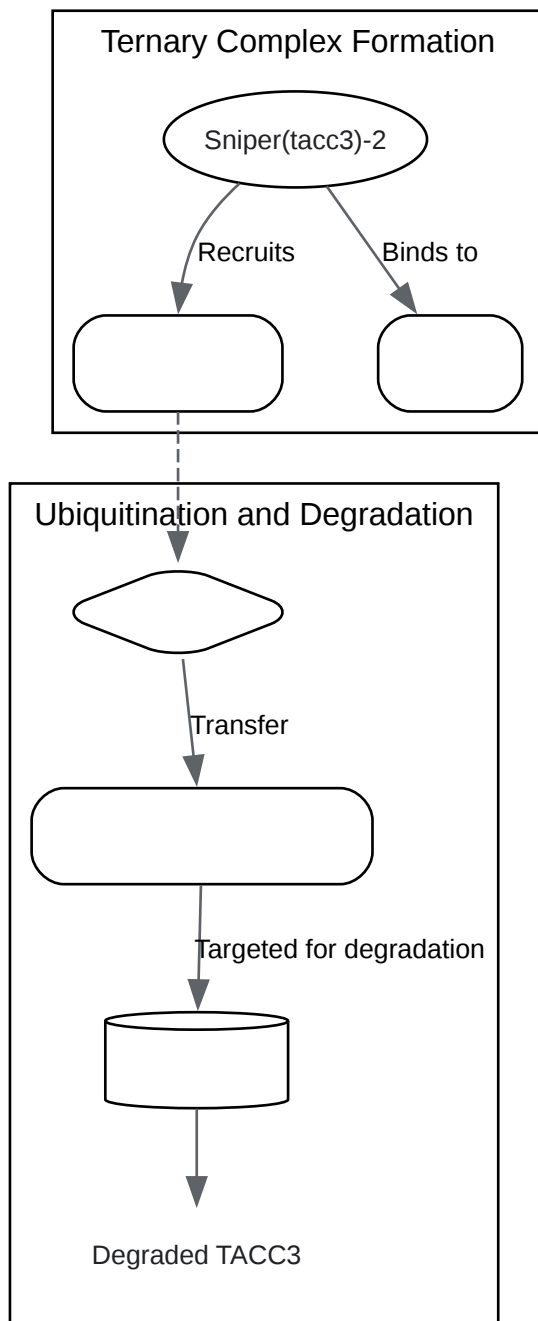
Sniper(tacc3)-2 employs a sophisticated, dual mechanism of action to induce cancer cell death:

3.1. Targeted Degradation of TACC3 via the Anaphase-Promoting Complex (APC/C)

Initially, it was hypothesized that **Sniper(tacc3)-2**, like other SNIPERs, would recruit cIAP1 for TACC3 degradation. However, mechanistic studies revealed a more nuanced process.

Sniper(tacc3)-2 facilitates the polyubiquitination of TACC3 by hijacking the Anaphase-Promoting Complex/Cyclosome (APC/C) complex, specifically the CDH1-bound form (APC/C-CDH1). The ubiquitinated TACC3 is then recognized and degraded by the 26S proteasome.

TACC3 Degradation Pathway via Sniper(tacc3)-2



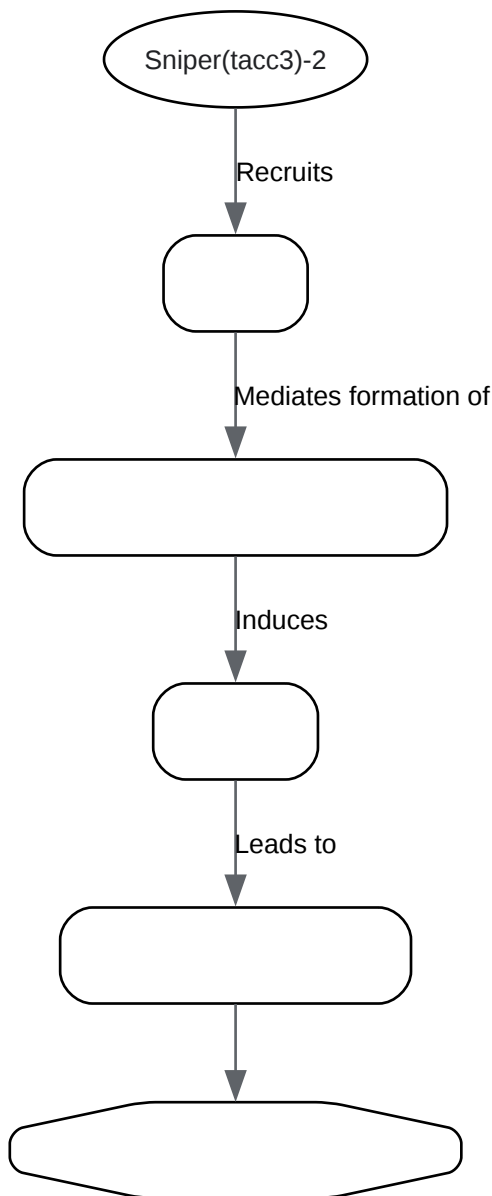
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Mechanism of **Sniper(tacc3)-2** mediated TACC3 degradation.

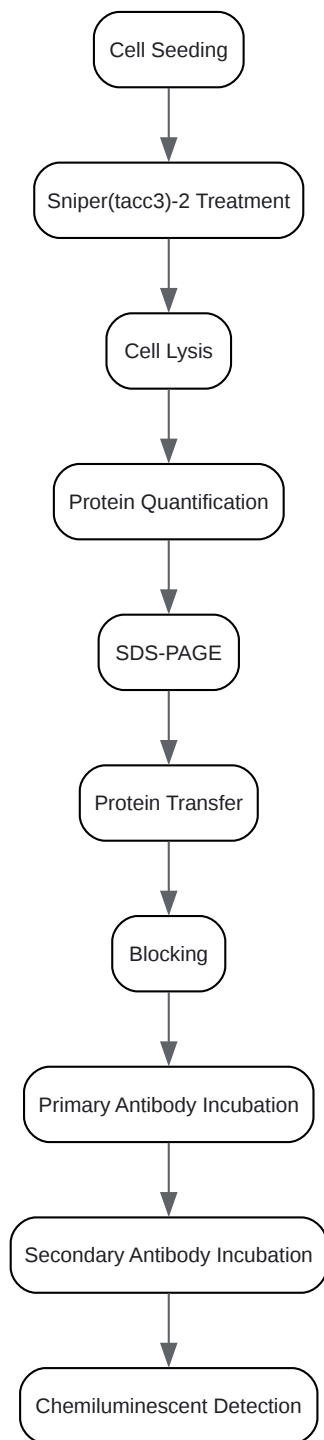
3.2. Induction of Paraptosis-like Cell Death via XIAP and ER Stress

Independent of TACC3 degradation, **Sniper(tacc3)-2** also triggers a unique form of programmed cell death resembling paraptosis. This process is initiated by the recruitment of the X-linked inhibitor of apoptosis protein (XIAP), another IAP family member. The **Sniper(tacc3)-2**-mediated proximity of XIAP leads to the accumulation of ubiquitinated protein aggregates, inducing significant endoplasmic reticulum (ER) stress. This cascade of events results in extensive cytoplasmic vacuolization and ultimately, cell death.

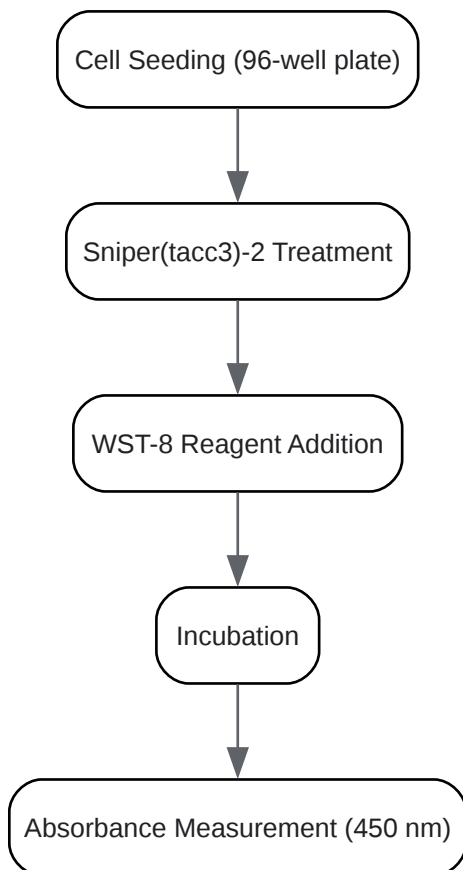
Sniper(tacc3)-2 Induced Paraptosis-like Cell Death



Western Blot Workflow for TACC3 Degradation



WST-8 Cell Viability Assay Workflow



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